

# Standard Operating Procedure: Biliverdin Hydrochloride Disposal

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## Compound of Interest

Compound Name: *Biliverdin hydrochloride*

Cat. No.: *B12341345*

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **biliverdin hydrochloride**. Adherence to these procedures is essential for ensuring laboratory safety and environmental protection.

## Immediate Safety and Hazard Assessment

Safety Data Sheets (SDS) for **biliverdin hydrochloride** present conflicting hazard information. While some suppliers classify the substance as non-hazardous, others indicate it may cause skin, eye, and respiratory irritation.<sup>[1][2][3]</sup> Given this discrepancy, it is imperative to handle **biliverdin hydrochloride** with caution, treating it as a potentially hazardous chemical waste stream.

### Key Safety Precautions:

- Always handle **biliverdin hydrochloride** in a well-ventilated area, preferably within a chemical fume hood.<sup>[1]</sup>
- Avoid the formation and inhalation of dust.<sup>[1]</sup>
- Prevent contact with skin and eyes by wearing appropriate Personal Protective Equipment (PPE).<sup>[1]</sup>
- Do not discharge **biliverdin hydrochloride** into drains or the environment.<sup>[1]</sup>

A summary of hazard classifications from various suppliers is provided below for reference.

Hazard Classification	Cayman Chemical (2025)	MP Biomedicals (2019)[2]	ChemicalBook (2025)[1]	Sigma-Aldrich[3]
GHS Classification	Not Classified	Not Classified	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3
Signal Word	None	Void	Warning	Warning
Hazard Statements	None	Void	H315, H319, H335	H315, H319, H335
NFPA Rating	H=0, F=0, R=0	H=0, F=0, R=0	Not Provided	Not Provided
HMIS Rating	H=0, F=0, R=0	H=0, F=0, R=0	Not Provided	Not Provided

H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. STOT SE 3: Specific Target Organ Toxicity Single Exposure, Category 3.

## Step-by-Step Disposal Protocol

The disposal of chemical waste is regulated and must be managed through your institution's Environmental Health & Safety (EHS) department or equivalent authority.[4] Never dispose of chemical waste in the regular trash or down the sanitary sewer unless explicitly approved in writing by EHS.[4][5]

### Step 1: Assemble Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Body Protection: Wear a standard laboratory coat.

### Step 2: Prepare the Hazardous Waste Container

- Select an Appropriate Container: Use a container that is chemically compatible with **biliverdin hydrochloride** and any solvents used. The container must be in good condition,

free of leaks, and have a secure, leak-proof screw-on cap.[6][7]

- Use Secondary Containment: Place the primary waste container inside a larger, chemically compatible secondary container, such as a lab tray or bin, to contain any potential spills.[6] The secondary container should be capable of holding 110% of the volume of the primary container.[6]

### Step 3: Label the Container

- As soon as waste is added, affix a "Hazardous Waste" tag or label, available from your EHS department.[4][8]
- Complete all fields on the label clearly and accurately:
  - Full Chemical Name: Write "**Biliverdin hydrochloride**". Do not use abbreviations or chemical formulas.[4] For mixtures, list all constituents and their approximate percentages.
  - Generator Information: Include the Principal Investigator's name, department, and contact information.[4]
  - Location: Specify the building and room number where the waste was generated.[4]
  -

### Step 4: Waste Collection

- Solid Waste: Carefully sweep up solid **biliverdin hydrochloride**, minimizing dust generation. Place the solid waste, along with any contaminated disposable lab supplies (e.g., weigh boats, gloves, paper towels), into the prepared hazardous waste container.[6]
- Liquid Waste: Pour solutions containing **biliverdin hydrochloride** into the prepared hazardous waste container. Do not fill the container more than 75-80% full to allow for vapor expansion.[9]

### Step 5: Store the Waste Container Securely

- Keep the hazardous waste container securely closed at all times, except when adding waste.  
[6]

- Store the container in a designated hazardous waste storage area within your laboratory.
- Segregate the waste from incompatible materials as a general best practice.<sup>[7]</sup>

#### Step 6: Arrange for Final Disposal

- Once the container is full or waste is no longer being generated, submit a chemical waste collection request to your institution's EHS department.<sup>[4][6]</sup>
- Follow your institution's specific procedures for waste pickup.

## Detailed Protocols for Specific Waste Streams

### Protocol 1: Disposal of Unused or Expired Solid **Biliverdin Hydrochloride**

- Objective: To safely package and dispose of pure, solid **biliverdin hydrochloride**.
- Methodology:
  1. Designate a work area, preferably within a fume hood.
  2. Don the required PPE (lab coat, gloves, safety glasses).
  3. If the chemical is in its original container, ensure the cap is tightly sealed. If the container is compromised, transfer the contents to a new, appropriate hazardous waste container.
  4. Wipe the exterior of the container to remove any contamination.
  5. Apply a completed hazardous waste label to the container.
  6. Place the container in a designated waste storage area and arrange for EHS pickup.

### Protocol 2: Disposal of Contaminated Labware and Debris

- Objective: To dispose of items such as gloves, bench paper, and plasticware contaminated with **biliverdin hydrochloride**.
- Methodology:

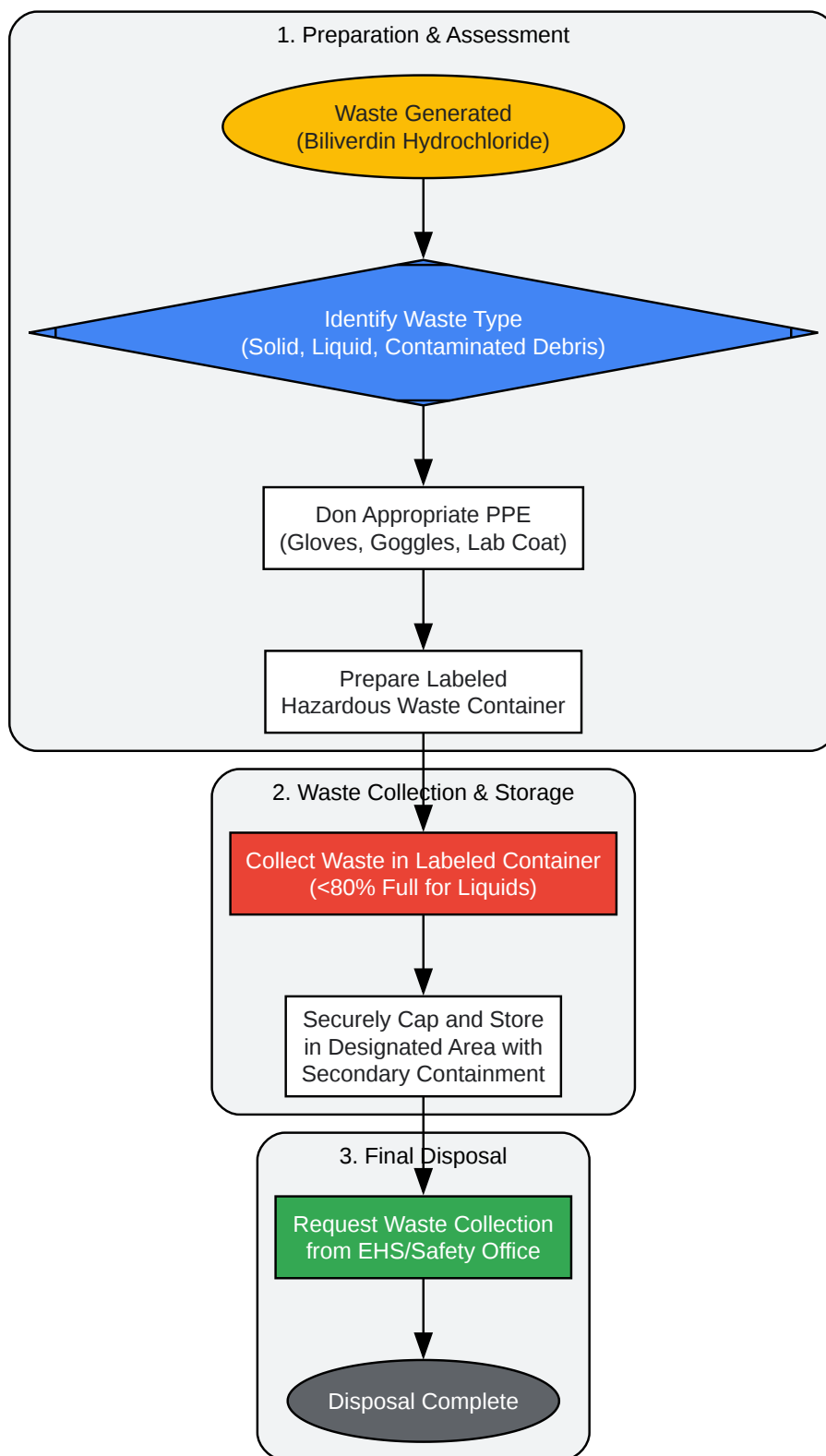
1. Collect all contaminated solid debris in a designated waste collection bag or container.
2. For heavily contaminated items, double-bagging in clear plastic bags may be required by your institution to allow for visual inspection.[\[6\]](#)
3. Seal the bag or container.
4. Create a hazardous waste tag that accurately lists the contents, including "Debris contaminated with **Biliverdin hydrochloride**".[\[6\]](#)
5. Arrange for EHS pickup.

### Protocol 3: Disposal of Empty **Biliverdin Hydrochloride** Containers

- Objective: To decontaminate and dispose of an empty stock container.
- Methodology:
  1. An empty container that held a hazardous chemical must be triple-rinsed before it can be disposed of as regular trash.[\[7\]](#)[\[8\]](#)
  2. Rinse the container three times with a suitable solvent capable of removing the chemical residue. For **biliverdin hydrochloride**, an organic solvent like DMSO or dimethylformamide may be necessary for the initial rinse, followed by water.
  3. Crucially, the rinsate from these cleaning procedures is considered hazardous waste.[\[7\]](#)[\[8\]](#) Collect all rinsate in a liquid hazardous waste container for proper disposal via EHS.
  4. After triple-rinsing, allow the container to air dry completely.
  5. Obliterate or remove the original chemical label to prevent confusion.[\[8\]](#)
  6. The decontaminated container may now be disposed of in the regular trash or recycled, depending on institutional policy.[\[8\]](#)

## Disposal Workflow Visualization

The following diagram illustrates the decision-making process and procedural steps for the proper disposal of **biliverdin hydrochloride** waste.



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Caption: Workflow for the safe disposal of **biliverdin hydrochloride** waste.

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